

Application Notes and Protocols: Preparing Butriptyline Solutions for Laboratory Use

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Compound of Interest

Compound Name: Butriptyline

Cat. No.: B090678

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This document provides detailed protocols and technical data for the preparation of **Butriptyline** solutions for use in a laboratory setting. **Butriptyline** is a tricyclic antidepressant (TCA) used in research to study its effects on various cellular and physiological processes.[1][2] It is an analogue of amitriptyline.[1] Accurate and consistent solution preparation is critical for obtaining reproducible experimental results.

Butriptyline Properties

Butriptyline is commercially available as a free base and as a hydrochloride salt.[1] The free base is an oil that does not mix with water, while the hydrochloride salt is a crystalline solid that is freely soluble in water.[3][4] For most laboratory applications involving aqueous buffers or cell culture media, the use of **Butriptyline** Hydrochloride is recommended.

Chemical and Physical Data

The fundamental properties of **Butriptyline** free base and its hydrochloride salt are summarized below.

Property	Butriptyline (Free Base)	Butriptyline Hydrochloride
Synonyms	Butriptylene, AY-62014[1][2]	Butriptyline HCl, AY-62014[1][5]
Molecular Formula	C ₂₁ H ₂₇ N[1]	C ₂₁ H ₂₇ N·HCl[4]
Molecular Weight	293.45 g/mol [1]	329.91 g/mol [4][5]
CAS Number	35941-65-2[2]	5585-73-9[1][5]
Appearance	Clear Oil[3][4]	Crystalline Solid[4]

Pharmacological Profile

Butriptyline acts on multiple targets. It is a potent antihistamine and anticholinergic, a moderate 5-HT₂ and α_1 -adrenergic receptor antagonist, and a very weak monoamine reuptake inhibitor.[1][6]

Target	K _i (nM)	Species
H ₁ Receptor	1.1	Human
Muscarinic ACh Receptor (mACh)	35	Human
5-HT _{2a} Receptor	380	Human
α_1 -Adrenergic Receptor	570	Human
Serotonin Transporter (SERT)	1,360	Human
Norepinephrine Transporter (NET)	5,100	Human
Dopamine Transporter (DAT)	3,940	Human
α_2 -Adrenergic Receptor	4,800	Human
5-HT _{1a} Receptor	7,000	Human
(Data sourced from reference[6])		

Solubility Data

Precise solubility data for **Butriptyline** is limited. The hydrochloride salt is reported to be freely soluble in water.^[4] For organic solvents, data from structurally similar TCAs like Nortriptyline and Amitriptyline are provided as an estimate.

Solvent	Butriptyline Hydrochloride Solubility
Water	Freely Soluble ^[4]
DMSO	~30 mg/mL (Estimate based on Nortriptyline ^[7])
Ethanol	~15 mg/mL (Estimate based on Nortriptyline ^[7])
PBS (pH 7.2)	~1 mg/mL (Estimate based on Nortriptyline ^[7])

Note: When preparing solutions, always start with a small amount of solvent and ensure the compound has fully dissolved before adding the remaining volume. Sonication can be used to aid dissolution if necessary.

Experimental Protocols

Safety First: Before handling, review the Safety Data Sheet (SDS). **Butriptyline** should be considered a hazardous substance.^[3] Use appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. All handling of the powdered form should be done in a chemical fume hood or ventilated enclosure.

Protocol 2.1: Preparation of a High-Concentration Stock Solution in Organic Solvent

This protocol is suitable for creating a concentrated stock solution that can be aliquoted and stored for long-term use. DMSO is a common solvent choice due to its high solubilizing capacity and compatibility with cell culture media at low final concentrations (<0.1%).^[8]

Materials:

- **Butriptyline** Hydrochloride powder

- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or cryovials
- Analytical balance
- Calibrated pipettes

Procedure:

- Calculate Required Mass: Determine the mass of **Butriptyline** HCl needed to prepare the desired stock concentration and volume.
 - Formula: $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Molecular Weight (g/mol)} \times \text{Volume (L)}$
 - Example (for 10 mL of a 10 mM stock): $\text{Mass (g)} = (0.010 \text{ mol/L}) \times (329.91 \text{ g/mol}) \times (0.010 \text{ L}) = 0.03299 \text{ g} = 32.99 \text{ mg}$
- Weigh Compound: Accurately weigh the calculated mass of **Butriptyline** HCl powder using an analytical balance.
- Dissolution: Add the weighed powder to a sterile container. Using a calibrated pipette, add a portion of the DMSO (e.g., 8 mL for a 10 mL final volume). Vortex or sonicate gently until the solid is completely dissolved.
- Final Volume Adjustment: Add DMSO to reach the final desired volume (e.g., 10 mL). Mix thoroughly to ensure a homogenous solution.
- Aliquoting and Storage: Dispense the stock solution into small, single-use aliquots in sterile, tightly sealed cryovials. Store at -20°C or -80°C, protected from light.

Protocol 2.2: Preparation of an Aqueous Stock Solution

For experiments sensitive to organic solvents, an aqueous stock can be prepared using **Butriptyline** HCl. Note that aqueous solutions are generally less stable and should be prepared fresh. It is not recommended to store aqueous solutions for more than one day.^{[7][9]}

Materials:

- **Butriptyline** Hydrochloride powder
- Sterile, purified water (e.g., Milli-Q or WFI) or desired aqueous buffer (e.g., PBS)
- Sterile container (e.g., 15 mL conical tube)
- Analytical balance

Procedure:

- **Calculate and Weigh:** Use the formula from Protocol 2.1 to determine and weigh the required mass of **Butriptyline** HCl.
- **Dissolution:** Add the powder to the sterile container. Add the desired volume of water or buffer.
- **Mix:** Secure the cap and vortex or invert the tube until the powder is fully dissolved. Gentle warming (to 37°C) may aid dissolution if needed.
- **Sterilization (Optional):** If required for the application (e.g., cell culture), sterile-filter the final solution through a 0.22 µm syringe filter into a sterile container.
- **Use:** Use the solution immediately. Discard any unused solution after 24 hours.

Protocol 2.3: Preparation of Working Solutions by Serial Dilution

Working solutions for experiments are typically prepared by diluting a high-concentration stock solution into the final aqueous medium (e.g., cell culture medium, assay buffer).

Materials:

- High-concentration **Butriptyline** stock solution (from Protocol 2.1 or 2.2)
- Sterile cell culture medium or experimental buffer
- Sterile pipette tips and tubes

Procedure:

- Calculate Dilution: Determine the volume of stock solution needed to achieve the final desired concentration in the working solution.
 - Formula: $M_1V_1 = M_2V_2$
 - M_1 = Molarity of stock solution
 - V_1 = Volume of stock solution needed
 - M_2 = Molarity of final working solution
 - V_2 = Volume of final working solution
 - Example (prepare 10 mL of a 10 μ M working solution from a 10 mM stock): $V_1 = (M_2V_2) / M_1 = (10 \mu\text{M} \times 10 \text{ mL}) / 10,000 \mu\text{M} = 0.010 \text{ mL} = 10 \mu\text{L}$
- Dilution: Add the final medium to a sterile tube (e.g., 9.99 mL of medium). Add the calculated volume of the stock solution (e.g., 10 μ L).
- Mix: Vortex gently to ensure complete mixing.
- Vehicle Control: For experiments using an organic solvent stock (e.g., DMSO), prepare a vehicle control by adding the same volume of the solvent to the medium without the drug.^[8]

Stability and Storage

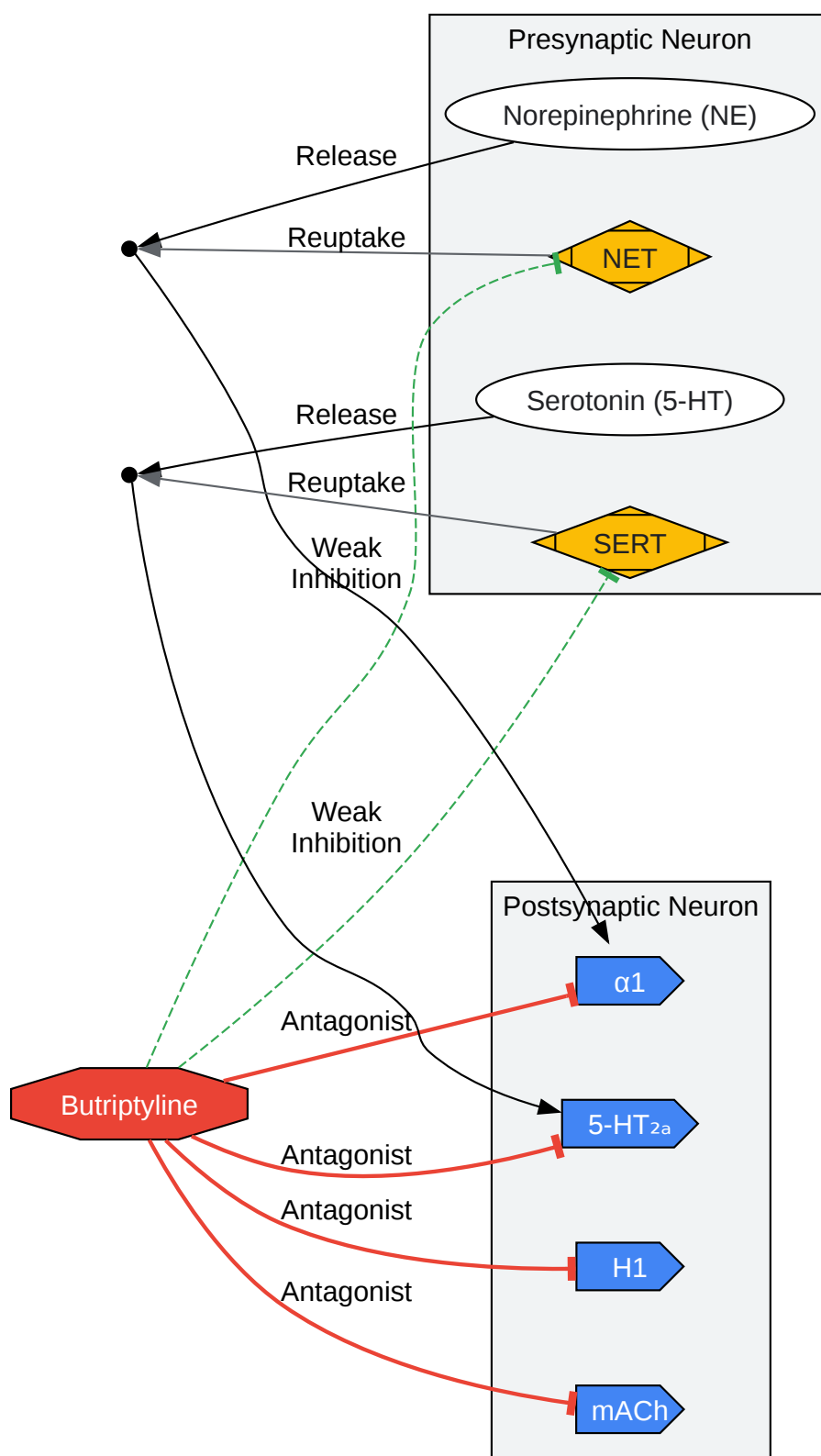
Proper storage is essential to maintain the integrity of **Butriptyline**.

Form	Storage Temperature	Duration	Notes
Solid Powder	Room Temperature ^[10] or -20°C	≥ 4 years (for related TCAs ^{[7][9]})	Store in original, tightly sealed, light-resistant containers. ^[3]
Organic Stock (DMSO)	-20°C or -80°C	Several months	Aliquot to avoid repeated freeze-thaw cycles. Protect from light.
Aqueous Solution	2-8°C	≤ 24 hours	Prepare fresh before each experiment. Prone to degradation. ^{[7][9]}

Diagrams and Workflows

Butriptyline Mechanism of Action

The following diagram illustrates the primary pharmacological targets of **Butriptyline** at the neuronal synapse.

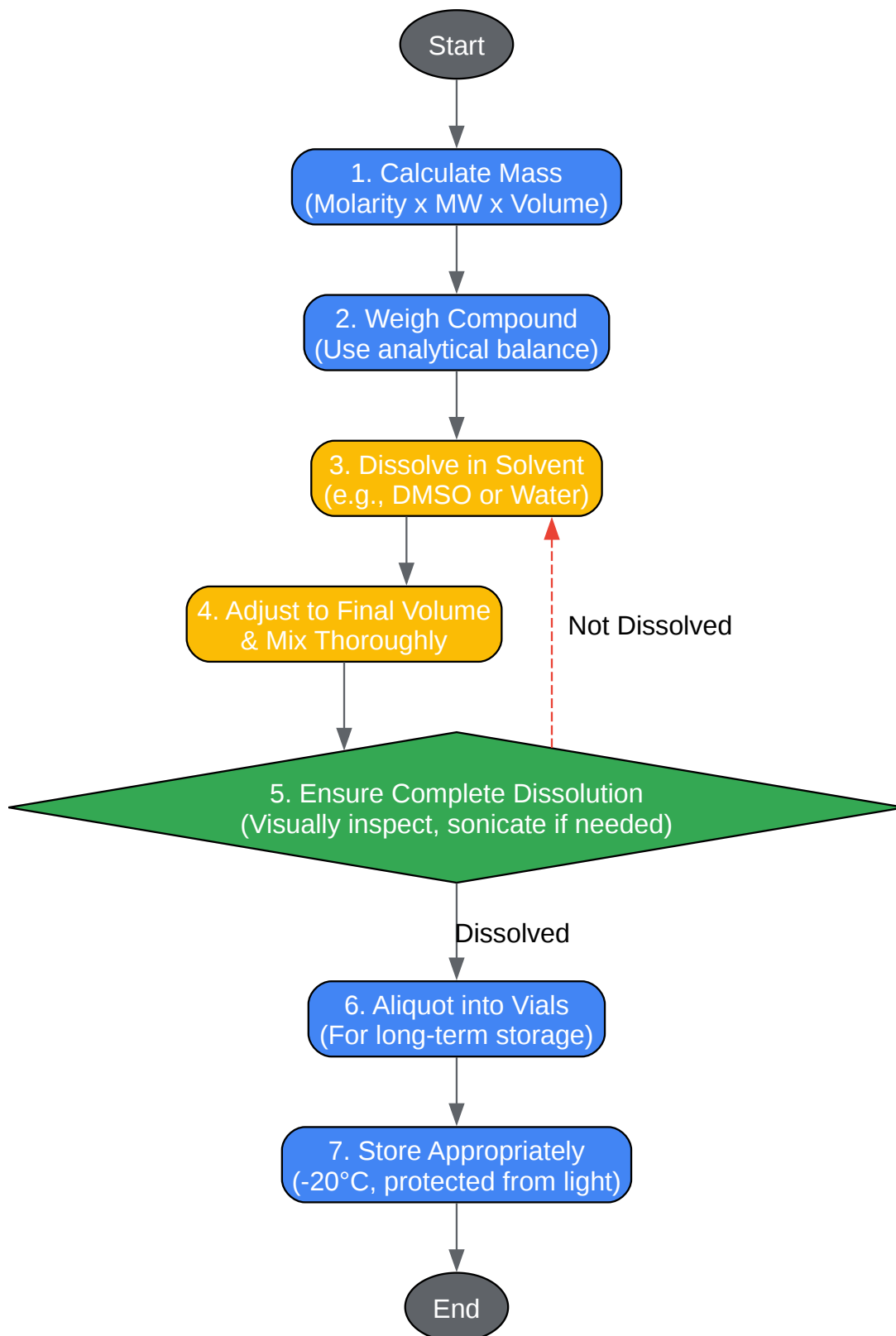


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Caption: **Butriptyline's** multi-target mechanism of action.

Workflow for Stock Solution Preparation

This workflow outlines the key steps for preparing a **Butriptyline** stock solution.



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Caption: Standard workflow for preparing **Butriptyline** stock solutions.

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